

# Standard Operating Procedure: Proper Disposal of PLX2853

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## Compound of Interest

Compound Name: PLX2853

Cat. No.: B1574676

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Disclaimer: As of the latest search, a specific Safety Data Sheet (SDS) for **PLX2853** is not publicly available. The following disposal procedures are based on general best practices for handling potent, investigational antineoplastic agents. It is mandatory to consult with your institution's Environmental Health and Safety (EHS) department to ensure compliance with all local, state, and federal regulations. This document serves as a guide and should be adapted to your specific laboratory and institutional protocols.

This guide provides essential safety and logistical information for the proper disposal of the investigational BET inhibitor, **PLX2853**. Adherence to these procedures is critical to ensure personnel safety and environmental protection.

## Pre-Disposal Planning and Personal Protective Equipment (PPE)

Before beginning any work that will generate **PLX2853** waste, it is crucial to have a designated waste disposal plan. All personnel handling **PLX2853** or its contaminated waste must wear appropriate PPE:

- Double chemotherapy gloves: Change gloves every 30-60 minutes or immediately if contaminated.<sup>[1]</sup>
- Solid-front protective gown: Ensure it is disposable and resistant to chemical permeation.<sup>[1]</sup>
- Safety glasses with side shields or goggles.

- A NIOSH-approved respirator may be required depending on the manipulation (e.g., handling of powder). Consult your institution's EHS for specific requirements.

## Waste Segregation and Containerization

Proper segregation of waste is the most critical step in the disposal process. Do not mix **PLX2853** waste with other chemical or biological waste streams unless explicitly permitted by your EHS department.[\[2\]](#)

Waste Category	Description	Container Type	Disposal Method
Bulk/Unused PLX2853	Expired, unused, or off-specification solid PLX2853 powder; residual stock solutions.	Black RCRA hazardous waste container for P-listed drugs or as specified by EHS.[1][2]	Must be collected by your institution's EHS for incineration at a regulated RCRA facility.[1][3] Do not dispose of down the drain or in regular trash.[4]
Contaminated Sharps	Needles, syringes, scalpels, and glass Pasteur pipettes contaminated with PLX2853.	Yellow chemotherapy sharps container.[1]	The container must be labeled as "Chemotherapy Waste" or "Incinerate Only." [1] Arrange for pickup by the regulated medical waste or hazardous waste contractor as directed by EHS.
Contaminated Labware	Empty vials, plastic tubes, pipette tips, and other disposable labware with trace amounts of PLX2853.	Yellow chemotherapy waste bag/bin or as specified by EHS.	Place in a designated "Trace Chemotherapy Waste" container for incineration.[2]
Contaminated PPE	Used gloves, gown, absorbent pads, and other disposable PPE contaminated during handling.	Yellow chemotherapy waste bag/bin.	Bag all contaminated PPE within the containment area (e.g., fume hood) before transferring to the larger waste container.[1] To be disposed of as trace chemotherapy waste for incineration.

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Liquid Waste	Aqueous solutions containing PLX2853 (e.g., from rinsing glassware). The first rinse of any container must be collected as hazardous waste. <a href="#">[4]</a>	Labeled, sealed, and chemically compatible hazardous waste container.	Collect in a designated, closed container. <a href="#">[4]</a> Do not dispose of down the drain. <a href="#">[4]</a> Arrange for pickup by EHS.
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## Step-by-Step Disposal Procedure

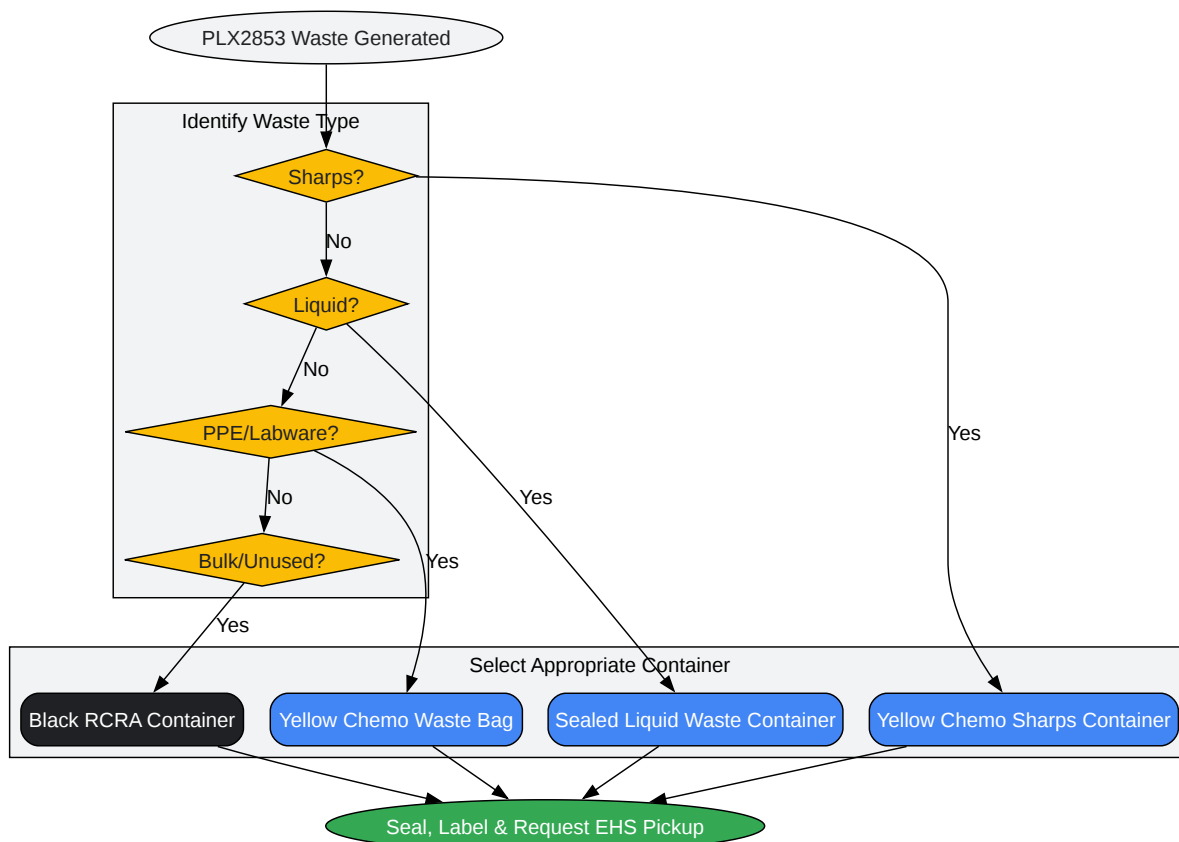
- Preparation: Designate a specific area within a chemical fume hood or other containment device for waste segregation and packaging.
- Unused Compound:
  - Carefully place any unused or expired solid **PLX2853** and its original container into the designated black RCRA hazardous waste container.
  - For solutions, transfer to a compatible, sealed liquid waste container.
- Sharps Disposal:
  - Immediately after use, dispose of all contaminated needles and syringes directly into a yellow chemotherapy sharps container without recapping.[\[2\]](#)
  - Ensure the sharps container is within arm's reach to minimize travel with exposed sharps.
- Solid Waste Disposal:
  - Place all visibly contaminated disposable items, such as pipette tips, tubes, and absorbent pads, into the yellow chemotherapy waste bag/bin.[\[1\]](#)
- PPE Disposal:
  - Before leaving the containment area, remove the outer pair of gloves and any other contaminated PPE.

- Place all used PPE into the designated yellow chemotherapy waste bag.[\[1\]](#)
- Container Sealing and Labeling:
  - Once a waste container is full (do not overfill), securely seal it.
  - Ensure all waste containers are clearly labeled with a hazardous waste tag provided by your EHS department, indicating the contents (e.g., "**PLX2853** Waste").[\[4\]](#)
- Waste Pickup:
  - Move the sealed and labeled waste containers to your laboratory's designated satellite accumulation area.
  - Request a waste pickup from your EHS department according to their procedures.[\[4\]](#)

## Spill Management

In the event of a spill, immediately alert others in the area and evacuate if necessary. Follow your institution's specific spill cleanup procedures for potent compounds. Generally, this involves:

- Wearing appropriate PPE, including double gloves, a gown, and respiratory protection.
- Covering the spill with absorbent pads.
- Cleaning the area with a detergent solution, followed by water.[\[1\]](#)
- Collecting all cleanup materials in a designated hazardous waste container.
- Reporting the spill to your supervisor and EHS.



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Caption: **PLX2853** Waste Segregation and Disposal Workflow.

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## References

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